

how to handle bromobutylmagnesium safely

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Compound Focus: Bromobutylmagnesium

CAS No.: 693-03-8

Cat. No.: S663315

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Bromobutylmagnesium Hazard Overview

The table below summarizes the key identified hazards of **bromobutylmagnesium** based on the search results [1] [2].

Hazard Aspect	Details and Classifications
GHS Hazard Statements	H225 (Flammable), H260 (Water-reactive), H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation), H371 (May cause organ damage), H372 (May cause organ damage through prolonged or repeated exposure) [1].
Physical & Chemical Hazards	Highly flammable (Flash point: -18°C) and highly reactive , especially with water and air [1] [2].
Health Hazards	Causes severe skin and eye damage. Suspected of causing organ toxicity [1]. Rated "Very High" for eye irritation [2].

Safety Handling and Storage Protocols

The following handling and storage guidelines are synthesized from the general safety information available.

Storage Conditions

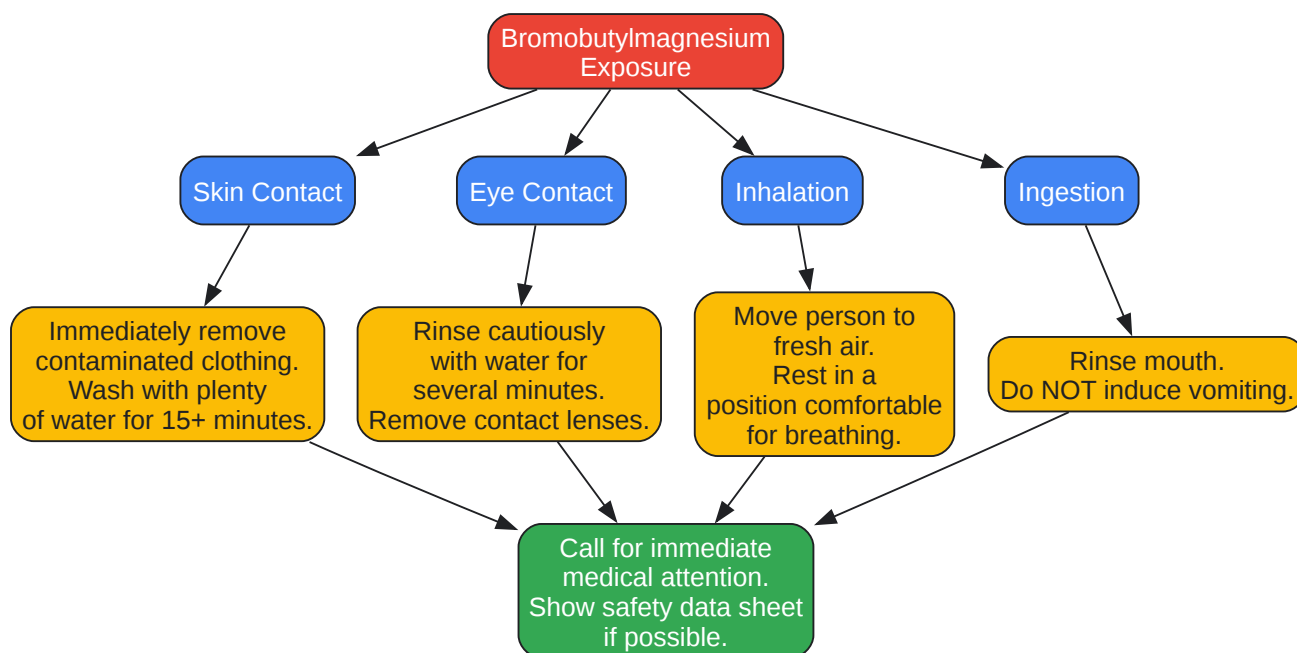
- **Inert Atmosphere:** Must be stored under an inert gas, such as nitrogen or argon, to prevent reaction with air and moisture [1].
- **Solution Form:** It is typically supplied and stored as a solution in dry solvents like Tetrahydrofuran (THF) or Diethyl Ether (DEE) [1].

Key Handling Procedures

- **Use in Inert Atmosphere:** All handling must be performed in an inert atmosphere, using a glove box or Schlenk line techniques.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, face shield, chemical-resistant gloves (e.g., nitrile or neoprene), and a lab coat or apron.
- **Prevent Contact with Water:** Strictly avoid contact with water, steam, or humidity, as violent reactions can occur.
- **Control Ignition Sources:** Use in a well-ventilated area away from sparks, open flames, and heat sources due to extreme flammability.

Emergency and First Aid Measures

The following diagram outlines the logical relationships and key actions for responding to exposure to **bromobutylmagnesium**, based on the hazard statements [1].



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Key emergency response workflow for **bromobutylmagnesium** exposure.

- **General Advice:** Immediately call for medical attention. Have the safety data sheet (SDS) ready for medical personnel [1].
- **Specific First Aid:** The measures outlined in the diagram are based on the precautionary statements (P-code) associated with the hazards of this compound [1].

Limitations and Further Guidance

It is important to note that the search results do not contain detailed experimental protocols for specific reactions. The information provided is foundational for risk assessment.

For comprehensive, protocol-specific safety information, I recommend these steps:

- **Consult the SDS:** Obtain and thoroughly review the full Safety Data Sheet (SDS) from your chemical supplier before starting any work.
- **Perform a Literature Search:** Look for specific experimental procedures in scientific journals and trusted organic chemistry resources that describe the use of Grignard reagents.

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References

1. N-BUTYLMAGNESIUM BROMIDE | 693-03-8 [chemicalbook.com]
2. Bromobutylmagnesium [sas.cmdm.tw]

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